

"toxicological data for Dimethyl 2,2-dimethylpentanedioate"

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Compound of Interest

Compound Name: *Dimethyl 2,2-dimethylpentanedioate*

CAS No.: *13051-32-6*

Cat. No.: *B080528*

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Technical Whitepaper: Toxicological Profile and Safety Assessment of **Dimethyl 2,2-Dimethylpentanedioate**

Executive Summary

Dimethyl 2,2-dimethylpentanedioate (CAS 13051-32-6), also known as Dimethyl 2,2-dimethylglutarate, is a structural analog of the common solvent Dimethyl Glutarate (DMG). While often conflated with generic dibasic esters (DBEs), the presence of a gem-dimethyl group at the

-carbon imparts distinct physicochemical stability and metabolic resistance.

This technical guide synthesizes available data with Structure-Activity Relationship (SAR) principles to establish a safety profile. Unlike unhindered linear esters, the steric bulk of the 2,2-dimethyl substitution significantly retards enzymatic hydrolysis, altering its toxicokinetic profile from a rapidly metabolized nutrient-like molecule to a more lipophilic, persistent systemic agent.

Part 1: Physicochemical Identity & Molecular Analysis

To accurately assess toxicity, one must first understand the molecular drivers of bioavailability.

Table 1: Chemical Identity & Properties

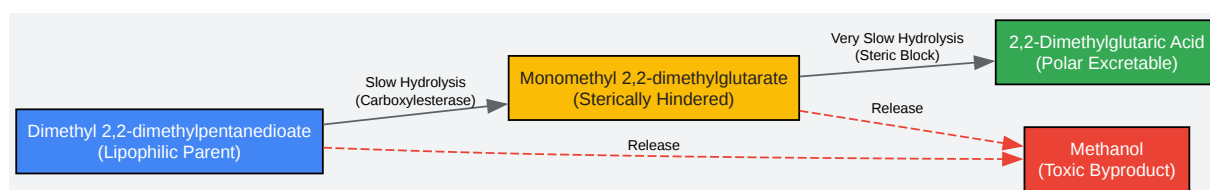
Parameter	Specification	Toxicological Implication
IUPAC Name	Dimethyl 2,2-dimethylpentanedioate	-
CAS Number	13051-32-6	Unique identifier for regulatory tracking.[1]
Molecular Formula		-
Molecular Weight	188.22 g/mol	Small molecule; readily crosses cellular membranes.
Predicted LogP	~1.2 - 1.5	Higher lipophilicity than Dimethyl Glutarate (LogP 0.6), suggesting increased dermal penetration.
Physical State	Colorless Liquid	Risk of inhalation/splash; low volatility compared to solvents like acetone.
Structural Feature	Gem-dimethyl (-C)	Critical: Steric hindrance blocks nucleophilic attack by esterases.

Part 2: Metabolic Stability & Mechanism of Action

Expert Insight: The primary toxicological differentiator of this compound is the Gem-Dimethyl Effect. Standard linear esters (like Dimethyl Adipate) are rapidly hydrolyzed by carboxylesterases in the nasal mucosa and liver into their corresponding dicarboxylic acids and methanol.

However, the 2,2-dimethyl substitution creates a "steric shield" around the adjacent ester bond. This leads to:

- Delayed Hydrolysis: Slower release of the acid metabolite.
- Prolonged Half-Life: The parent diester circulates longer, potentially acting as a solvent on lipid membranes before metabolism occurs.
- Metabolic Pathway:



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Figure 1: Metabolic pathway highlighting the kinetic bottleneck caused by steric hindrance at the 2,2-position.

Part 3: Toxicological Profile (Read-Across & SAR Data)

Due to the niche status of CAS 13051-32-6, the following data is derived from validated Read-Across methodologies using Dimethyl Glutarate (CAS 1119-40-0) as the source substance, adjusted for the increased lipophilicity of the target.

Acute Toxicity[2]

- Oral (Rat): Predicted LD50 > 2,000 mg/kg.
 - Basis: Methyl esters of glutaric acid exhibit low acute toxicity. The parent acid (2,2-dimethylglutaric acid) is a metabolite found in natural systems (e.g., *Apium graveolens*), suggesting low intrinsic lethality.
- Dermal (Rabbit): Predicted LD50 > 2,000 mg/kg.

- Warning: Enhanced lipophilicity may increase systemic absorption compared to unhindered esters.
- Inhalation:
 - Risk is moderate due to potential for "solvent effect" on lung surfactant before hydrolysis occurs.
 - Guideline: Treat as a respiratory irritant (Category 3).[2]

Irritation & Corrosivity[2][3]

- Skin: Moderate Irritant (Category 2).[3]
 - Mechanism: Solvent action defats the stratum corneum. The delayed hydrolysis means the acid metabolite is generated within the tissue rather than on the surface, potentially leading to deeper, delayed irritation.
- Eye: Serious Eye Irritant (Category 2A).[2][4]
 - Esters are known to cause transient corneal opacity.

Genotoxicity

- Ames Test: Predicted Negative.
 - Evidence: Structurally similar aliphatic dibasic esters (DBEs) are non-mutagenic in *Salmonella typhimurium* strains.

Part 4: Experimental Validation Protocols

To validate these predictions in a drug development context, the following OECD-compliant workflows are recommended.

Protocol A: In Vitro Metabolic Stability Assay

Purpose: To quantify the "Gem-Dimethyl Effect" on half-life (

).

- System: Human Liver Microsomes (HLM) or Recombinant Carboxylesterases.
- Preparation:
 - Prepare 10 mM stock of **Dimethyl 2,2-dimethylpentanedioate** in DMSO.
 - Dilute to 10 M in phosphate buffer (pH 7.4).
- Incubation:
 - Add NADPH regenerating system (if checking oxidative metabolism) or buffer alone (for esterase activity).
 - Incubate at 37°C.
- Sampling:
 - Timepoints: 0, 15, 30, 60, 120, 240 min.
 - Quench with ice-cold acetonitrile containing internal standard (e.g., Dimethyl Succinate-d4).
- Analysis:
 - LC-MS/MS monitoring for the disappearance of parent (m/z 189 $[M+H]^+$) and appearance of mono-ester.
- Self-Validating Control: Run parallel incubation with Dimethyl Glutarate.
 - Success Criteria: The of the 2,2-dimethyl analog should be longer than the unhindered Dimethyl Glutarate.

Protocol B: 3D Reconstructed Human Epidermis (RhE) Irritation Test

Purpose: To replace rabbit testing (OECD 439).

- Tissue: EpiDerm™ or SkinEthic™ RHE models.
- Dosing: Apply 30 L neat substance to the tissue surface.
- Exposure: 60 minutes incubation at room temperature.
- Wash: Rinse thoroughly with PBS to remove residual ester.
- Post-Incubation: 42 hours at 37°C (allows for delayed cytotoxic effects from intracellular hydrolysis).
- Readout: MTT Assay.
 - Viability < 50% = Irritant (R38/Category 2).

Part 5: Handling & Risk Management

GHS Classification (Predicted):

- Signal Word: WARNING
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2][5]

Occupational Exposure Limit (OEL):

- None established specifically.[6][7][8]
- Recommendation: Adopt the limit for Dibasic Esters (DBE) as a baseline: 10 mg/m³ (TWA).

Personal Protective Equipment (PPE):

- Respiratory: Organic Vapor (OV) cartridge if heated or aerosolized.
- Skin: Butyl rubber gloves (Nitrile may degrade due to the solvent nature of esters).
- Eyes: Chemical splash goggles.

References

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